

# Application Notes and Protocols for Ternary Organic Solar Cells Utilizing ICBA

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## Compound of Interest

Compound Name: ICBA

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These application notes provide a comprehensive overview and detailed protocols for the fabrication and characterization of ternary organic solar cells (OSCs) incorporating Indene-C60 bisadduct (**ICBA**) as a third component. The inclusion of **ICBA**, a fullerene derivative, has been demonstrated to be an effective strategy for enhancing the power conversion efficiency (PCE) of organic solar cells.

## Introduction to Ternary Organic Solar Cells with ICBA

Ternary organic solar cells offer a promising approach to overcome the limitations of binary blend systems by incorporating a third component into the photoactive layer.<sup>[1][2][3]</sup> This strategy can lead to several performance enhancements, including broadened light absorption, optimized morphology of the active layer, and improved charge carrier transport and dissociation.<sup>[4][5]</sup> **ICBA** is a particularly interesting third component due to its high lowest unoccupied molecular orbital (LUMO) energy level, which can significantly increase the open-circuit voltage (Voc) of the solar cell.<sup>[6][7][8]</sup>

The primary roles of **ICBA** as a third component in ternary organic solar cells include:

- **Voltage Enhancement:** **ICBA**'s higher LUMO level, compared to other fullerene acceptors like PC71BM, directly contributes to a higher Voc.<sup>[6][7]</sup>

- **Morphology Optimization:** The addition of **ICBA** can influence the molecular packing and phase separation of the donor and acceptor materials, leading to a more favorable nanostructured morphology for efficient charge separation and transport.[\[4\]](#)[\[5\]](#)
- **Enhanced Charge Dynamics:** **ICBA** can facilitate more efficient exciton dissociation and suppress charge recombination, which is reflected in an improved fill factor (FF).[\[5\]](#)
- **Complementary Absorption:** Although its primary absorption is in the UV region, **ICBA** can help to fill in absorption gaps of the primary donor-acceptor pair, contributing to a higher short-circuit current density ( $J_{sc}$ ).[\[4\]](#)

## Data Presentation: Performance of ICBA-Based Ternary Solar Cells

The following table summarizes the performance parameters of various ternary organic solar cells incorporating **ICBA**. This data is compiled from multiple research publications and showcases the impact of **ICBA** on device efficiency.

Donor	Acceptor 1	Acceptor 2 (ICBA Content)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
PBT1-C	ITIC-2Cl	ICBA (20 wt%)	0.89	19.58	76.8	13.4	[4]
PBT1-C	ITIC-2Cl	ICBA (0 wt%)	0.87	18.23	74.2	11.8	[4]
PffBT4T-2OD	PC71BM	ICBA	0.84	14.58	70.1	9.81	[5]
PffBT4T-2OD	PC71BM	-	0.82	13.92	68.2	8.06	[5]
PBDTTT-C-T	n-BDT-3T-CNCOO	ICBA	0.98	-	-	5.51	[7]
P3HT	-	ICBA	>0.8	-	-	-	[6]
PBDB-T	ITIC	ICBA (varying content)	-	-	-	-	[9]

## Experimental Protocols

This section provides detailed methodologies for the fabrication and characterization of ternary organic solar cells using **ICBA**.

### Protocol 1: Active Layer Solution Preparation

This protocol describes the preparation of the photoactive blend solution, a critical step that significantly influences the final device performance.

Materials:

- Donor Polymer (e.g., PBT1-C)
- Acceptor 1 (e.g., ITIC-2Cl)
- Acceptor 2 (**ICBA**)
- Solvent (e.g., Chlorobenzene)
- Solvent Additive (e.g., 1,8-diiodooctane, DIO)
- Small vials
- Magnetic stirrer and stir bars
- Hot plate

#### Procedure:

- Individual Stock Solutions:
  - Prepare individual stock solutions of the donor polymer, acceptor 1, and **ICBA** in the chosen solvent (e.g., chlorobenzene) at a specific concentration (e.g., 10 mg/mL).
  - Stir the solutions at a moderate speed on a hot plate at a slightly elevated temperature (e.g., 40-50 °C) for several hours or overnight until fully dissolved. Note that **ICBA** may have solubility issues, requiring careful optimization of solvent and stirring time.[6]
- Blending:
  - In a new vial, combine the appropriate volumes of the donor and acceptor stock solutions to achieve the desired weight ratio (e.g., 1:1.5 Donor:Total Acceptor).
  - The acceptor component is a mixture of acceptor 1 and **ICBA**. The desired weight percentage of **ICBA** within the acceptor blend is achieved by adding the corresponding volume of the **ICBA** stock solution. For example, for a 20 wt% **ICBA** content in the acceptor, the acceptor blend would be 80% acceptor 1 and 20% **ICBA** by weight.
- Additive Incorporation:

- Add the solvent additive (e.g., 0.5% v/v DIO) to the final blend solution.[\[9\]](#)
- Final Mixing and Filtration:
  - Stir the final ternary blend solution for at least 2 hours at a slightly elevated temperature.
  - Before use, filter the solution through a 0.45  $\mu\text{m}$  PTFE syringe filter to remove any undissolved particles.

## Protocol 2: Device Fabrication

This protocol outlines the step-by-step fabrication of an inverted structure organic solar cell, a common architecture for high-performance devices.

Materials and Equipment:

- Pre-patterned Indium Tin Oxide (ITO) coated glass substrates
- Deionized water, acetone, isopropanol
- UV-Ozone cleaner
- Zinc Oxide (ZnO) nanoparticle solution
- Ternary blend solution (from Protocol 1)
- Molybdenum Oxide ( $\text{MoO}_3$ )
- Silver (Ag)
- Spin coater
- Thermal evaporator
- Hot plate

Procedure:

- Substrate Cleaning:

- Sequentially clean the ITO substrates by ultrasonication in deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-Ozone for 15 minutes to improve the surface wettability and work function of the ITO.
- Electron Transport Layer (ETL) Deposition:
  - Spin-coat the ZnO nanoparticle solution onto the cleaned ITO substrates at a speed of 3000-4000 rpm for 30-40 seconds.
  - Anneal the ZnO layer on a hot plate at approximately 150 °C for 15 minutes in air. This creates a uniform electron transport layer.
- Active Layer Deposition:
  - Transfer the substrates into a nitrogen-filled glovebox.
  - Spin-coat the prepared ternary blend solution onto the ZnO layer. The spin-coating speed and time will need to be optimized to achieve the desired film thickness (typically 80-120 nm). A typical starting point is 2000-3000 rpm for 60 seconds.
  - Anneal the active layer at an optimized temperature and duration (e.g., 100 °C for 10 minutes) to control the film morphology.
- Hole Transport Layer (HTL) Deposition:
  - Transfer the substrates to a thermal evaporator.
  - Deposit a thin layer (5-15 nm) of MoO<sub>3</sub> on top of the active layer. The deposition rate should be slow, around 0.1-0.2 Å/s.
- Top Electrode Deposition:
  - Without breaking the vacuum, deposit the top metal electrode (e.g., 100 nm of Ag) through a shadow mask to define the active area of the device. The deposition rate for the metal

can be higher, around 1-2 Å/s.

## Protocol 3: Device Characterization

This protocol describes the standard procedures for evaluating the performance of the fabricated solar cells.

Equipment:

- Solar simulator (AM 1.5G, 100 mW/cm<sup>2</sup>)
- Source measure unit (SMU)
- External Quantum Efficiency (EQE) measurement system
- Atomic Force Microscope (AFM)
- UV-Vis Spectrophotometer

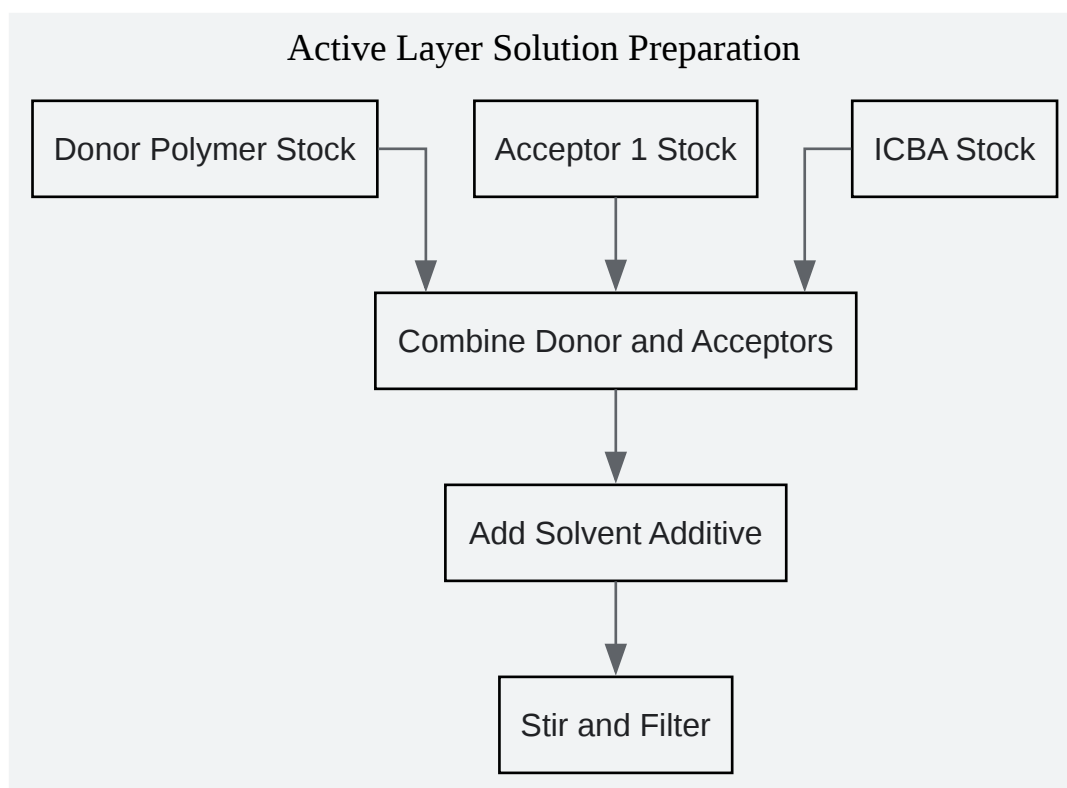
Procedures:

- Current Density-Voltage (J-V) Measurement:
  - Place the fabricated device under the solar simulator.
  - Connect the device to the SMU and sweep the voltage from -1 V to 1 V while measuring the current.
  - From the J-V curve, extract the key performance parameters: Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE) Measurement:
  - Measure the EQE spectrum of the device to determine the photon-to-electron conversion efficiency at different wavelengths.
  - The integrated Jsc from the EQE spectrum should be in good agreement with the Jsc value obtained from the J-V measurement.
- Morphology Characterization:

- Use AFM to investigate the surface morphology and roughness of the active layer. This can provide insights into the phase separation and domain sizes within the blend.
- Optical Properties:
  - Use a UV-Vis spectrophotometer to measure the absorption spectrum of the active layer film. This helps to understand how the addition of **ICBA** affects the light-harvesting properties of the device.

## Visualizations

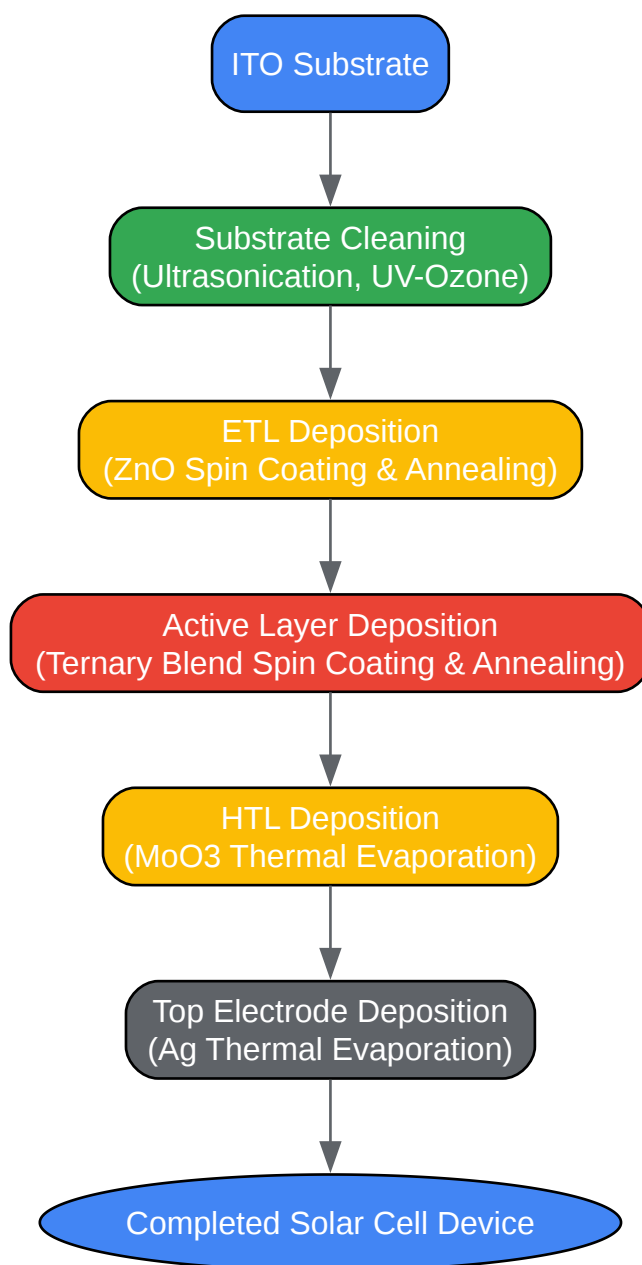
The following diagrams illustrate key concepts and workflows in the fabrication and function of **ICBA**-based ternary organic solar cells.



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Caption: Workflow for the preparation of the ternary active layer solution.





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Caption: Step-by-step workflow for the fabrication of an inverted ternary organic solar cell.

Caption: Energy level diagram illustrating charge transfer pathways in a ternary system.

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